

Stability and Storage of 4-Nitrophenethyl Bromide: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophenethyl bromide

Cat. No.: B145958

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Nitrophenethyl bromide** (CAS No. 5339-26-4). It includes a summary of its physicochemical properties, known stability profile, potential degradation pathways, and detailed protocols for handling, storage, and analysis. This document is intended to support researchers, scientists, and drug development professionals in ensuring the integrity and reliability of **4-Nitrophenethyl bromide** in their experimental and developmental workflows.

Physicochemical Properties

4-Nitrophenethyl bromide is a slightly yellow to pale brown crystalline solid at room temperature.^{[1][2]} A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **4-Nitrophenethyl Bromide**

Property	Value	References
Chemical Formula	C ₈ H ₈ BrNO ₂	[3]
Molecular Weight	230.06 g/mol	[3]
Appearance	Slightly yellow to pale brown crystalline powder	[1][2]
Melting Point	67-70 °C	[4]
Boiling Point	116 °C at 0.2 mmHg	[4]
Solubility	Soluble in methanol and other organic solvents such as dichloromethane, THF, and DMF. Sparingly soluble in water.	[1][5]
InChI Key	NTURQZFFJDCTMZ-UHFFFAOYSA-N	[3]

Stability Profile and Degradation Pathways

4-Nitrophenethyl bromide is generally stable at room temperature when stored in a closed container under normal handling and storage conditions.[4] However, its reactivity, which makes it a valuable synthetic intermediate, also renders it susceptible to degradation under certain conditions.[6] The primary routes of degradation are expected to be hydrolysis and nucleophilic substitution reactions, particularly in the presence of bases or nucleophiles. The presence of the nitro group and the bromoethyl side chain makes the benzylic carbon electrophilic and susceptible to nucleophilic attack.[6]

Incompatible Materials: To prevent degradation, **4-Nitrophenethyl bromide** should be stored away from strong oxidizing agents and strong bases.[7]

While specific quantitative data on degradation kinetics under forced conditions (hydrolysis, oxidation, photolysis, and thermal stress) are not readily available in the public domain, a forced degradation study would be essential to fully characterize its stability profile. The primary degradation product of hydrolysis would likely be 2-(4-nitrophenyl)ethanol.

Recommended Storage Conditions

To ensure the long-term integrity and purity of **4-Nitrophenethyl bromide**, the following storage conditions are recommended:

Table 2: Recommended Storage Conditions for **4-Nitrophenethyl Bromide**

Condition	Recommendation	Rationale	References
Temperature	Store in a cool, dry place. For long-term storage, -20°C is recommended.	Minimizes the rate of potential degradation reactions.	[4][8]
Atmosphere	Store in a tightly closed container.	Protects from atmospheric moisture and contaminants.	[4]
Light	Store in a light-resistant container.	Although specific photostability data is unavailable, protection from light is a general best practice for complex organic molecules.	[9]
Ventilation	Store in a well-ventilated area.	Ensures a safe storage environment.	[4]

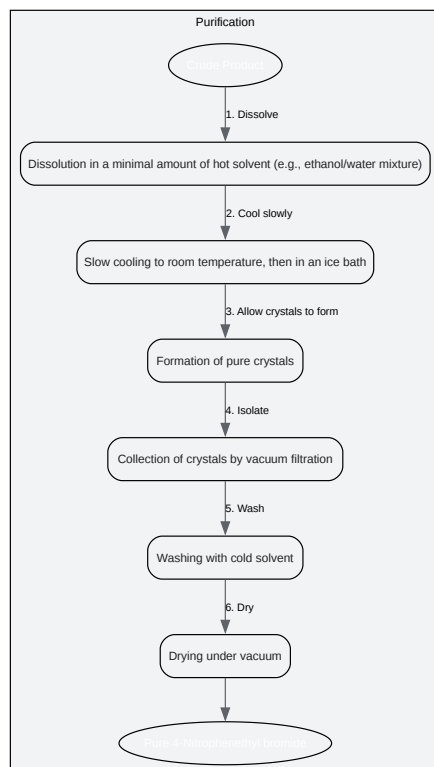
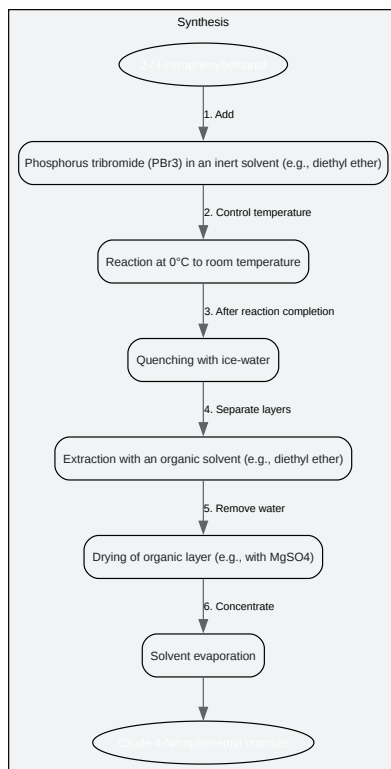
Experimental Protocols

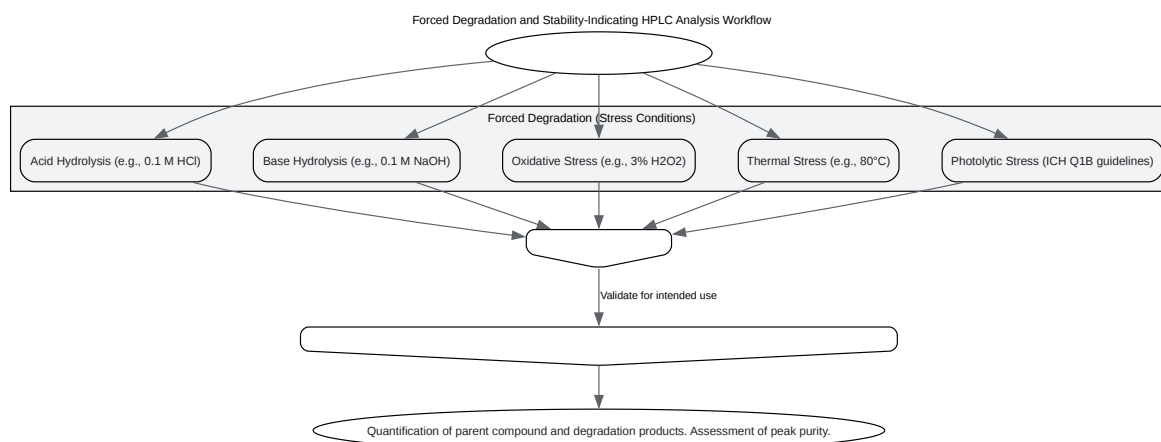
Synthesis and Purification of 4-Nitrophenethyl Bromide

While a specific protocol for the synthesis of **4-Nitrophenethyl bromide** was not found, a general synthetic route involves the bromination of 2-(4-nitrophenyl)ethanol. The following is a representative protocol based on standard organic chemistry principles.

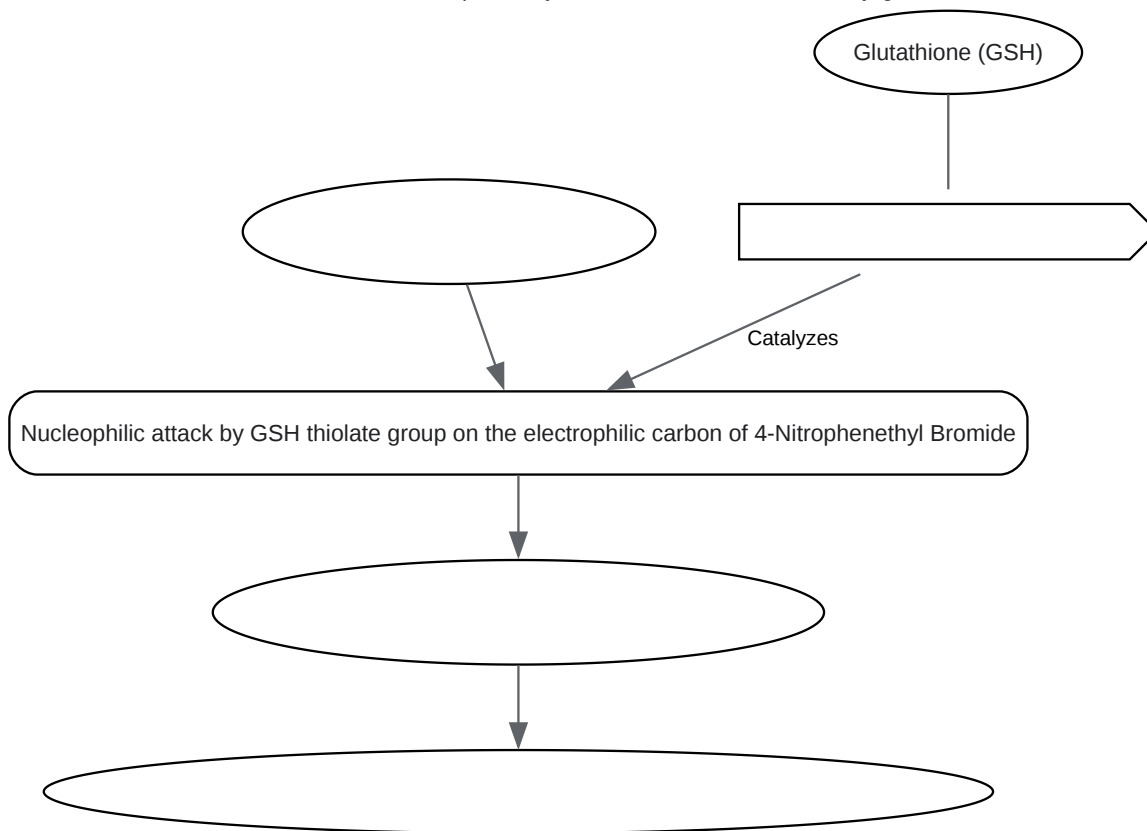
Synthesis Workflow

Synthesis Workflow for 4-Nitrophenethyl Bromide





Detoxification of 4-Nitrophenethyl Bromide via Glutathione Conjugation



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- To cite this document: BenchChem. [Stability and Storage of 4-Nitrophenethyl Bromide: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145958#stability-and-storage-conditions-for-4-nitrophenethyl-bromide]

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